

# solubility of 2-Chloro-p-xylene in organic solvents

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## Compound of Interest

Compound Name: 2-Chloro-p-xylene

Cat. No.: B1217518

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An In-depth Technical Guide on the Solubility of **2-Chloro-p-xylene** in Organic Solvents

This technical guide is designed for researchers, scientists, and professionals in drug development, providing a comprehensive overview of the solubility of **2-Chloro-p-xylene** in various organic solvents. This document summarizes the available data, presents a detailed experimental protocol for solubility determination, and includes a visual representation of the experimental workflow.

## Introduction to 2-Chloro-p-xylene

**2-Chloro-p-xylene**, also known by its IUPAC name 2-chloro-1,4-dimethylbenzene, is an aromatic organic compound. It is a colorless to light yellow liquid and serves as a key intermediate in the synthesis of various chemicals, including pharmaceuticals and dyes. A thorough understanding of its solubility characteristics in different organic solvents is fundamental for its application in reaction chemistry, purification processes like crystallization, and the formulation of products.

## Solubility of 2-Chloro-p-xylene

While specific quantitative solubility data for **2-Chloro-p-xylene** in a wide range of organic solvents is not extensively documented in publicly available literature, qualitative information suggests it is readily soluble in many common organic solvents.

## Qualitative Solubility Data

The following table provides a summary of the qualitative solubility of **2-Chloro-p-xylene**.

Solvent	Chemical Formula	Qualitative Solubility
Chloroform	CHCl <sub>3</sub>	Soluble[1]
Ethyl Acetate	C <sub>4</sub> H <sub>8</sub> O <sub>2</sub>	Soluble[1]
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	Readily Soluble
Diethyl Ether	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O	Readily Soluble
Acetone	C <sub>3</sub> H <sub>6</sub> O	Readily Soluble
Water	H <sub>2</sub> O	Slightly Soluble (42.1 mg/L)[2]

## Experimental Protocol for Quantitative Solubility Determination

For instances where precise solubility data is required, the following experimental protocol, based on the isothermal shake-flask method followed by gravimetric analysis, is recommended.

### Materials and Equipment

- High-purity **2-Chloro-p-xylene**
- Analytical grade organic solvents
- Thermostatic shaker bath with accurate temperature control
- Analytical balance ( $\pm 0.0001$  g)
- Sealable glass vials (e.g., with PTFE-lined screw caps)
- Solvent-compatible syringes and syringe filters (e.g., PTFE, 0.22  $\mu$ m)
- Calibrated volumetric glassware
- Pre-weighed evaporating dishes

- Drying oven and desiccator

## Procedure

- Preparation of Saturated Solution: In a series of sealable glass vials, add an excess amount of **2-Chloro-p-xylene** to a known volume of each organic solvent to be tested. The presence of an undissolved phase of **2-Chloro-p-xylene** is essential to ensure saturation.
- Equilibration: Place the sealed vials in a thermostatic shaker bath set to the desired temperature (e.g., 25 °C). Agitate the vials for a sufficient duration (typically 24-48 hours) to allow the system to reach equilibrium. It is advisable to determine the necessary equilibration time through preliminary experiments.
- Phase Separation: Cease agitation and let the vials stand undisturbed in the thermostatic bath for a minimum of 12 hours to allow for the complete separation of the excess **2-Chloro-p-xylene**.
- Sampling: Carefully withdraw a precise volume of the clear supernatant (the saturated solution) using a syringe. Attach a syringe filter and transfer the solution into a pre-weighed evaporating dish. This step is critical to ensure that no undissolved droplets are transferred.
- Gravimetric Analysis:
  - Weigh the evaporating dish with the collected saturated solution.
  - Carefully evaporate the solvent in a well-ventilated fume hood or a vacuum oven at a temperature that facilitates solvent removal without significant loss of the less volatile **2-Chloro-p-xylene**.
  - Once the solvent is fully evaporated, cool the dish in a desiccator and weigh it. Repeat the drying and weighing cycles until a constant weight is achieved.
- Calculation of Solubility: The solubility can be calculated as follows:
  - $\text{Mass of solute} = (\text{Mass of dish} + \text{residue}) - (\text{Mass of empty dish})$
  - $\text{Mass of solvent} = (\text{Mass of dish} + \text{solution}) - (\text{Mass of dish} + \text{residue})$

- Solubility ( g/100g of solvent) = (Mass of solute / Mass of solvent) x 100

## Visualization of Experimental Workflow

The following diagram outlines the key steps in the experimental determination of solubility.



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Caption: A logical workflow for the experimental determination of solubility.

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## References

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